

Application Note: Spectrophotometric Quantification of Aluminum in Water Samples Using Solochrome Azurine

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Compound of Interest

Compound Name: Solochrome Azurine

CAS No.: 1796-92-5

Cat. No.: B1148363

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Abstract

This document provides a comprehensive guide and a detailed protocol for the determination of aluminum (Al^{3+}) concentrations in aqueous samples using the **Solochrome Azurine** colorimetric method. Aluminum is a prevalent element in the earth's crust and its presence in water systems, whether from natural sources or as a residual from water treatment processes, requires accurate monitoring. Spectrophotometry offers an accessible, cost-effective, and reliable alternative to more expensive techniques like atomic absorption spectrometry (AAS) or inductively coupled plasma (ICP) methods.[1][2] The method detailed herein is based on the formation of a stable, colored complex between aluminum ions and **Solochrome Azurine** dye. The intensity of this color, which is directly proportional to the aluminum concentration, is quantified by measuring its absorbance with a spectrophotometer. This guide is intended for researchers, environmental scientists, and quality control professionals requiring a robust method for aluminum analysis.

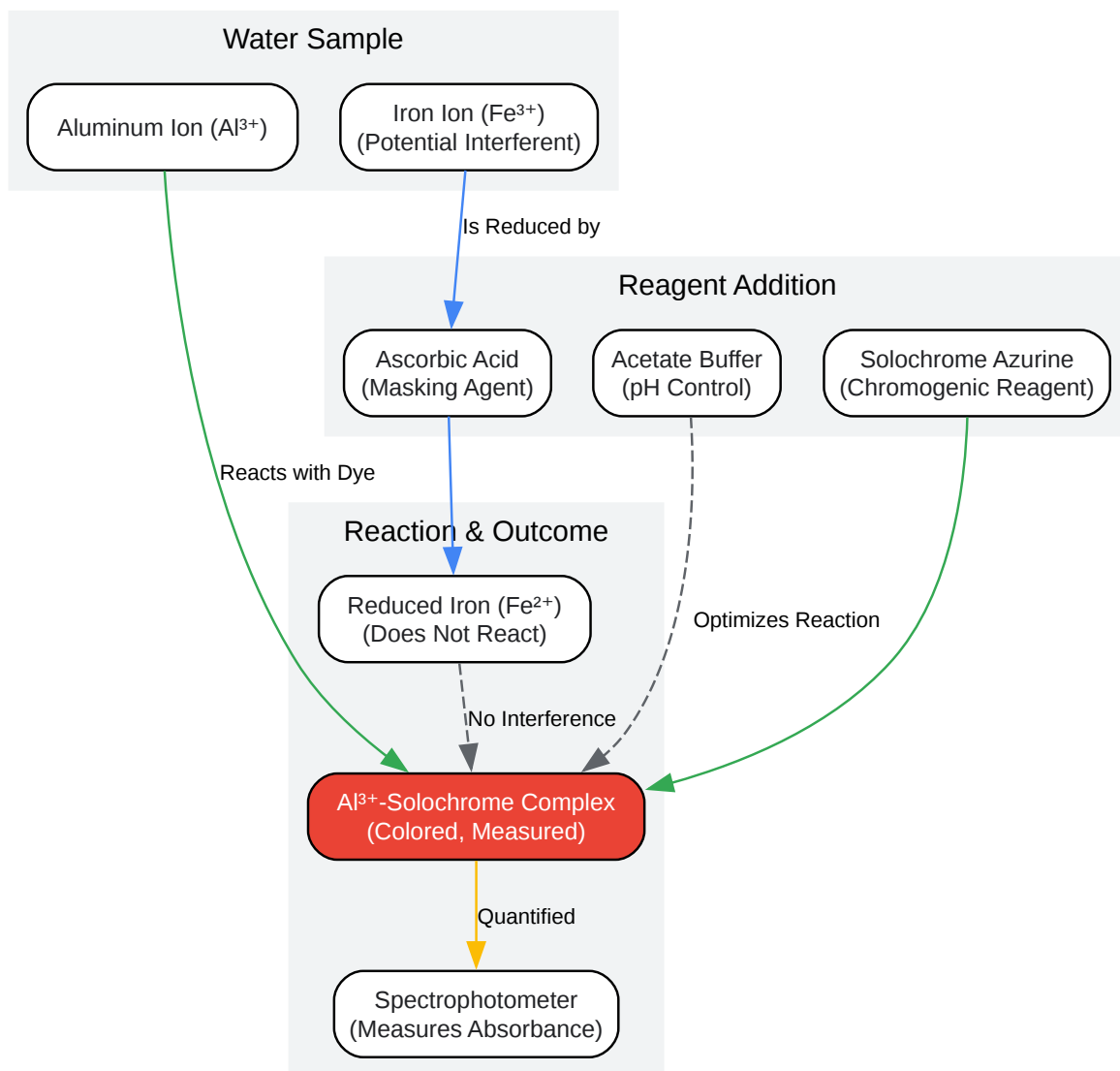
Principle of the Method

The quantification of aluminum by this method relies on a complexometric reaction. In an acidic buffered medium, **Solochrome Azurine** (also known as Chromazurol B)[3][4] acts as a ligand, reacting with soluble aluminum (Al^{3+}) to form a distinctively colored reddish-pink coordination complex.

The fundamental chemistry is governed by the Beer-Lambert Law, which states that the absorbance of the resulting solution is directly proportional to the concentration of the aluminum-dye complex. The reaction is sensitive, and while **Solochrome Azurine** has been extensively used as a histochemical stain for aluminum in biological tissues[5][6][7], the principle is readily adapted for quantitative analysis in solution. To ensure specificity, particularly in complex water matrices, the protocol incorporates a masking agent to eliminate interference from ferric iron (Fe^{3+}), a common interferent that also reacts with the dye.[5][6]

Logical Framework of the Assay

Mechanism of Solochrome Azurine Assay for Aluminum

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Caption: Logical flow of the **Solochrome Azurine** assay, highlighting interference mitigation.

Materials and Reagents

Equipment

- UV-Vis Spectrophotometer (capable of measurement at 545 nm)

- pH Meter with a combination glass electrode
- Analytical Balance (± 0.1 mg readability)
- Class A Volumetric Flasks (1000 mL, 100 mL, 25 mL)
- Class A Volumetric Pipettes
- Adjustable Micropipettes
- Beakers and Erlenmeyer Flasks
- Magnetic Stirrer and Stir Bars

Reagents and Standards

- Deionized Water: Aluminum-free, Type I or Type II.
- Hydrochloric Acid (HCl), 50%: For cleaning glassware to remove trace metal contaminants.
[8]
- Sulfuric Acid (H₂SO₄), 0.02 N: For sample pH adjustment.
- Sodium Hydroxide (NaOH), 1.0 N: For sample pH adjustment.
- Aluminum Standard Stock Solution (100 mg/L): Purchase a certified standard or prepare by dissolving 0.4732 g of potassium aluminum sulfate (KAl(SO₄)₂·12H₂O) in deionized water in a 1000 mL volumetric flask. Acidify with 1 mL of concentrated H₂SO₄ and dilute to the mark.
- Ascorbic Acid Solution (1% w/v): Dissolve 1.0 g of L-ascorbic acid in 100 mL of deionized water. Prepare this solution fresh daily to ensure its reducing capability. This solution acts as the masking agent for iron.[8]
- Acetate Buffer Solution (pH 6.0): Dissolve 150 g of anhydrous sodium acetate in 400 mL of deionized water. Add 50 mL of glacial acetic acid and dilute to 1000 mL. Adjust the final pH to 6.0 using a pH meter.

- **Solochrome Azurine** Reagent (0.1% w/v): Dissolve 0.25 g of **Solochrome Azurine** dye in 250 mL of deionized water containing 1 mL of glacial acetic acid. Mix thoroughly.

Experimental Protocols

Pre-analytical Step: Glassware Preparation To prevent aluminum contamination, all glassware must be meticulously cleaned. Rinse thoroughly with warm 50% HCl, followed by copious rinsing with deionized water before use.[8]

Protocol A: Preparation of Calibration Curve

This procedure establishes the quantitative relationship between aluminum concentration and absorbance.

- **Prepare Working Standards:** Create a series of aluminum standards (e.g., 0.05, 0.10, 0.20, 0.30, 0.40 mg/L) by diluting the 100 mg/L stock solution. For example, to prepare a 10 mg/L intermediate standard, pipette 10 mL of the 100 mg/L stock into a 100 mL volumetric flask and dilute to the mark. Use this intermediate standard for subsequent dilutions.
- **Prepare a Reagent Blank:** Pipette 10 mL of deionized water into a 25 mL volumetric flask. This will be used to zero the spectrophotometer.
- **Color Development for Standards:** For each standard concentration and the reagent blank, perform the following steps in a 25 mL volumetric flask: a. Add 10 mL of the standard solution (or deionized water for the blank). b. Add 1 mL of 0.02 N H₂SO₄ and mix. c. Add 1 mL of 1% Ascorbic Acid solution and swirl gently. Allow it to react for 2-3 minutes. This step is crucial for masking any potential iron interference.[8] d. Add 5 mL of the Acetate Buffer solution (pH 6.0) and mix. e. Pipette exactly 2.5 mL of the **Solochrome Azurine** reagent into the flask. f. Dilute to the 25 mL mark with deionized water, cap, and invert several times to mix thoroughly.
- **Incubation:** Allow the solutions to stand for 10-15 minutes at room temperature for full color development. The color is stable for a limited time, so measurements should be taken consistently within a defined window (e.g., between 10 and 20 minutes).[8]
- **Spectrophotometric Measurement:** a. Set the spectrophotometer wavelength to 545 nm. b. Use the prepared reagent blank to zero the instrument (set absorbance to 0.000). c.

Measure the absorbance of each aluminum standard.

- **Data Analysis:** Plot a graph of Absorbance (y-axis) versus Aluminum Concentration in mg/L (x-axis). Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value > 0.995 is considered acceptable.

Protocol B: Analysis of Water Samples

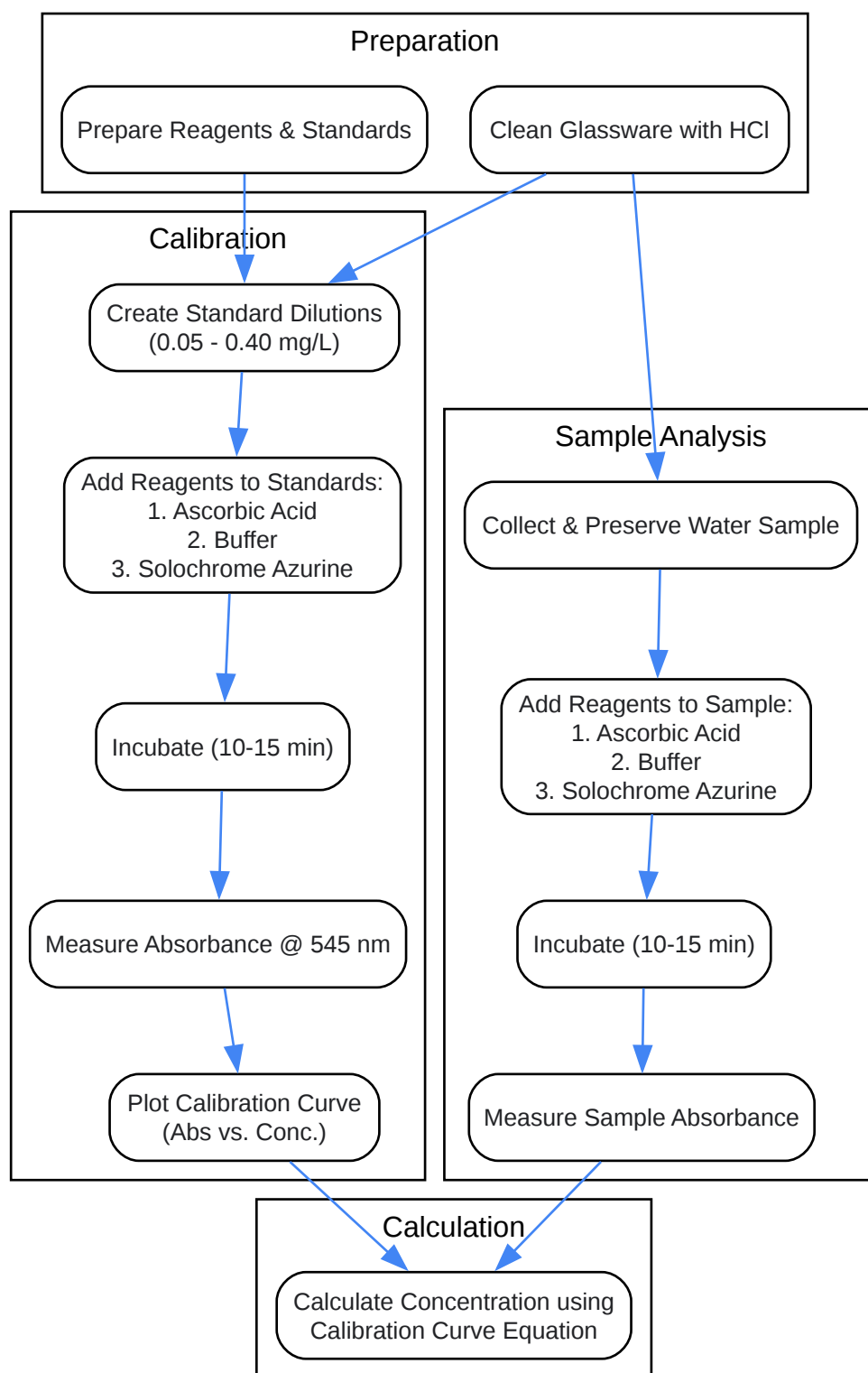
- **Sample Collection and Preservation:** Collect water samples in clean plastic or glass bottles. If analysis is not performed immediately, preserve the sample by acidifying to a $\text{pH} < 2$ with concentrated nitric acid.
- **Sample Pre-treatment (if necessary):** For total aluminum, an acid digestion step is required. For dissolved aluminum, filter the sample through a $0.45\ \mu\text{m}$ membrane filter prior to preservation. For this protocol, we assume the analysis of dissolved aluminum in a clear, colorless sample.
- **pH Adjustment:** Take a known volume of the water sample (e.g., 50 mL). Adjust the pH to approximately 3.0-3.5 using 1.0 N NaOH or 0.02 N H_2SO_4 as needed.
- **Color Development for Sample:** a. Pipette 10 mL of the pH-adjusted water sample into a 25 mL volumetric flask. b. Follow the exact same steps for reagent addition as described in Protocol A, Step 3 (addition of sulfuric acid, ascorbic acid, buffer, and **Solochrome Azurine**). c. Dilute to the 25 mL mark with deionized water and mix.
- **Incubation and Measurement:** Allow the sample to incubate for the same duration as the standards (10-15 minutes) and measure its absorbance at 545 nm against the reagent blank.
- **Calculation:** Use the linear regression equation from the calibration curve to determine the aluminum concentration in the sample.
 - $\text{Concentration (mg/L)} = (\text{Sample Absorbance} - \text{y-intercept}) / \text{slope}$
 - Remember to account for any dilution factors used during sample preparation.

Method Performance and Validation

The performance of this method should be validated in your laboratory. The following table provides typical performance characteristics expected for chromogenic aluminum assays.

Parameter	Expected Value	Rationale & Justification
Wavelength (λ_{max})	545 nm	Wavelength of maximum absorbance for the Al-Solochrome Azurine complex.
Linearity Range	0.02 - 0.50 mg/L	The concentration range where absorbance is directly proportional to concentration. [1]
Correlation Coefficient (R^2)	> 0.995	Indicates a strong linear fit for the calibration curve.
Limit of Detection (LOD)	~0.005 mg/L	The lowest concentration that can be reliably distinguished from the blank. [1] [9]
Limit of Quantification (LOQ)	~0.015 mg/L	The lowest concentration that can be measured with acceptable precision and accuracy. [1] [9]
Precision (RSD%)	< 5%	Relative Standard Deviation for replicate measurements indicates method repeatability. [9]
Accuracy (Recovery)	90 - 110%	Spike recovery experiments demonstrate the absence of significant matrix effects. [1] [9]

Experimental Workflow Diagram



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Caption: Step-by-step workflow for aluminum quantification using **Solochrome Azurine**.

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